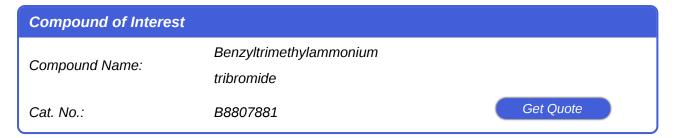


# An In-depth Technical Guide on Benzyltrimethylammonium Tribromide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Benzyltrimethylammonium Tribromide**, a versatile reagent in organic synthesis.

## **Core Molecular Data**

**Benzyltrimethylammonium tribromide** is a quaternary ammonium salt that functions as a solid, stable source of bromine. Its properties make it a useful reagent for various chemical transformations.

#### Molecular Information

The fundamental properties of **Benzyltrimethylammonium tribromide** are summarized below. The molecular formula is C10H16Br3N.[1][2] Its molecular weight is approximately 389.96 g/mol .[1][3]



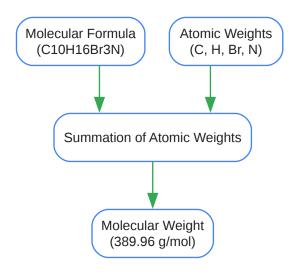
Parameter	Value
Molecular Formula	C10H16Br3N
Molecular Weight	389.96 g/mol
CAS Number	111865-47-5
Appearance	Yellow to orange crystalline powder
Melting Point	99-101 °C

Note: The provided data is based on publicly available chemical information.

# **Experimental Protocols and Visualizations**

The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the determination of a compound's molecular weight. Such elements are relevant for describing reaction mechanisms, biological interactions, or complex experimental workflows, none of which are involved in establishing the fundamental molecular properties of a chemical compound.

The molecular weight of a compound is a fundamental, calculated property derived from its molecular formula and the atomic weights of its constituent elements. The process is a straightforward calculation rather than an experimental procedure involving complex workflows or signaling pathways.





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Caption: Calculation of Molecular Weight.

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## References

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